

Imidazole-4-carboxylic Acid: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Imidazole-4-carboxylic acid*

Cat. No.: *B104379*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Imidazole-4-carboxylic acid** (CAS No. 1072-84-0), a heterocyclic organic compound used in various chemical syntheses, including the development of pharmaceutical compounds and coordination polymers.^{[1][2]} Due to its hazard profile, proper handling and safety precautions are essential to minimize risk in a laboratory setting.

Hazard Identification and Classification

Imidazole-4-carboxylic acid is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is crucial for personnel to be aware of these hazards before handling the compound.

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Skin Corrosion/Irritation	2	H315: Causes skin irritation	Warning	
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation	Warning	
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	Warning	
Source:				
Aggregated GHS information from multiple sources.				
[3][4]				

Physical and Chemical Properties

Understanding the physical and chemical properties of **Imidazole-4-carboxylic acid** is vital for safe storage and handling.

Table 2: Physicochemical Data

Property	Value
CAS Number	1072-84-0
EC Number	214-017-8
Molecular Formula	C ₄ H ₄ N ₂ O ₂
Molecular Weight	112.09 g/mol [5]
Appearance	White to off-white or tan solid powder [1][2][5]
Melting Point	294-295 °C (lit.) [2]
Boiling Point	495 °C at 760 mmHg [2]
Flash Point	253.2 °C [2]
Density	1.524 g/cm ³ [2]
Solubility	Sparingly soluble in aqueous acid. [2] Soluble in polar organic solvents like alcohols and ketones. [1]
pKa	2.69 ± 0.10 (Predicted) [2]
Note: Some properties are predicted or based on literature values and may vary.	

Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to ensure the safety of laboratory personnel and the integrity of the compound.

Personal Protective Equipment (PPE)

A thorough risk assessment should precede any handling of **Imidazole-4-carboxylic acid** to ensure appropriate PPE is selected.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). A face shield may be required for splash hazards.[6][7]	Protects against eye irritation from dust particles and splashes.[3]
Skin Protection	Chemical-resistant, impervious gloves (e.g., Nitrile rubber). A fully buttoned lab coat.[6]	Prevents skin irritation upon contact.[3]
Respiratory Protection	For nuisance exposures, a type N95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection or if dust cannot be controlled, a full-face respirator with appropriate cartridges.[6]	Prevents respiratory tract irritation from inhalation of the powder.[3]

Handling Procedures

- Work in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation of dust.[6]
- Avoid generating dust during handling.
- Prevent contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling, even if gloves were worn.
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.
- Containers should be kept tightly closed when not in use.

Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4]

- Store locked up.
- Keep away from incompatible materials such as strong oxidizing agents and strong acids.

Experimental Protocols

The following are generalized protocols for common laboratory procedures involving solid irritants like **Imidazole-4-carboxylic acid**. These should be adapted to specific experimental needs and performed only after a thorough, task-specific risk assessment.

Protocol for Weighing Imidazole-4-carboxylic Acid

Objective: To accurately weigh a specific amount of solid **Imidazole-4-carboxylic acid** while minimizing exposure.

Methodology:

- Preparation: Designate a specific area for weighing, preferably inside a chemical fume hood or a ventilated balance enclosure. Cover the work surface with disposable bench paper.
- Tare Method: Place an empty, sealable container (e.g., a vial with a cap) on the analytical balance and press the tare button to zero the mass.
- Transfer: Move the tared container into the chemical fume hood. Carefully use a clean spatula to transfer the desired amount of **Imidazole-4-carboxylic acid** powder into the container. Avoid creating airborne dust.
- Seal and Re-weigh: Securely close the container lid. Remove the sealed container from the fume hood and place it back on the balance to obtain the final weight.
- Adjustments: If weight adjustments are necessary, return the sealed container to the fume hood to add or remove material.
- Cleanup: Decontaminate the spatula and work surface with a damp cloth or towel. Dispose of the bench paper and any contaminated materials as hazardous waste.

Protocol for Spill Cleanup

Objective: To safely clean and decontaminate a small spill of **Imidazole-4-carboxylic acid**.

Methodology:

- Alert and Isolate: Immediately alert personnel in the vicinity. Isolate the spill area to prevent spreading. If the spill is large or involves other hazardous materials, evacuate and follow emergency procedures.
- Don PPE: Wear appropriate PPE as listed in Table 3, including respiratory protection, eye protection, gloves, and a lab coat.
- Containment: For a solid spill, carefully sweep up the material using a brush and dustpan, minimizing dust generation. A HEPA-filtered vacuum can also be used. Do not dry sweep.
- Collection: Place the collected powder and any contaminated cleaning materials (e.g., paper towels, gloves) into a clearly labeled, sealable container for hazardous waste disposal.
- Decontamination: Wipe the spill area with a damp cloth or paper towels. Wash the surface with soap and water.
- Disposal: Dispose of all contaminated materials, including the cleaning cloths and used PPE, as hazardous chemical waste according to institutional and local regulations.
- Reporting: Report the incident to the laboratory supervisor.

Logical and Workflow Visualizations

Risk Assessment and Handling Workflow

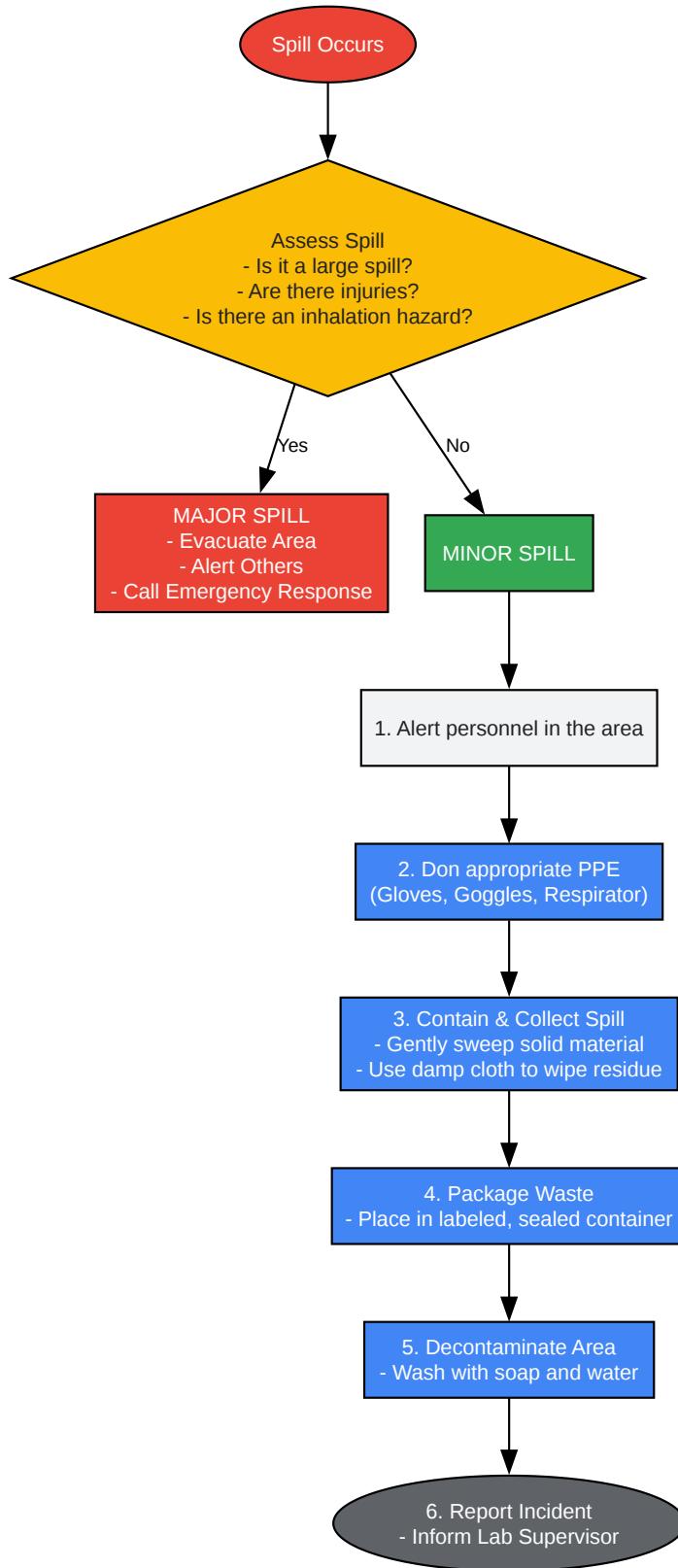
The following diagram outlines the logical steps for assessing risk and implementing controls before working with **Imidazole-4-carboxylic acid**.

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Caption: Risk assessment workflow for **Imidazole-4-carboxylic acid**.

Spill Response Decision Workflow

This diagram provides a decision-making framework for responding to a chemical spill involving **Imidazole-4-carboxylic acid**.



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Caption: Decision workflow for responding to a chemical spill.

Toxicological and First Aid Information

Toxicological Information: The toxicological properties of **Imidazole-4-carboxylic acid** have not been fully investigated. No quantitative data such as LD50 values are readily available. Based on its GHS classification, it should be treated as an irritant to the skin, eyes, and respiratory system.

First Aid Measures:

- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. If the person feels unwell, seek medical attention.
- Skin Contact: Take off contaminated clothing immediately. Wash the affected skin with plenty of soap and water. If skin irritation occurs, get medical advice/attention.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.

Always have the Safety Data Sheet (SDS) available when seeking medical attention.

Disposal Considerations

All waste containing **Imidazole-4-carboxylic acid**, including contaminated materials from spill cleanups, must be disposed of as hazardous waste. Collect waste in suitable, labeled, and closed containers. Disposal must be conducted in accordance with all local, regional, and national regulations. Contact your institution's environmental health and safety department for specific guidance.

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